

# Acalisib Solubility in DMSO and Stock Solution Preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Acalisib

CAS No.: 870281-34-8

Cat. No.: S548988

[Get Quote](#)

**Acalisib** is characterized as a poorly water-soluble compound [1]. **Dimethyl sulfoxide (DMSO)** is the recommended solvent for creating concentrated stock solutions for *in vitro* studies [2] [3] [1].

The table below summarizes the key solubility data from different suppliers:

| Source                   | Solubility in DMSO    | Molecular Weight (g/mol) |
|--------------------------|-----------------------|--------------------------|
| Selleckchem [2]          | 80 mg/mL (199.3 mM)   | 401.40                   |
| MedChemExpress (MCE) [3] | 125 mg/mL (311.41 mM) | 401.40                   |
| ApexBio [1]              | ≥ 19.2 mg/mL          | 401.40                   |

The following protocol is adapted from supplier recommendations and general best practices for handling DMSO-soluble compounds [2] [3].

## Materials

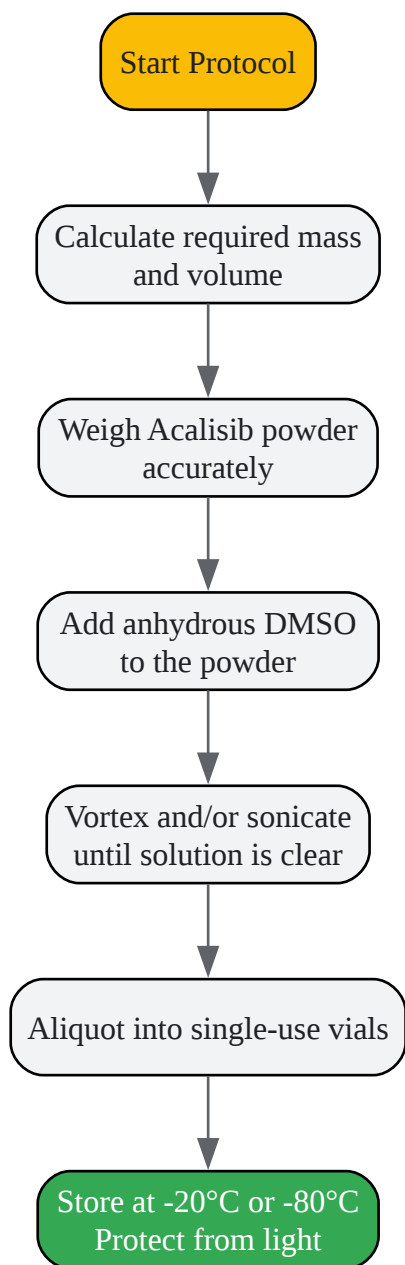
- **Acalisib powder** (e.g., HY-12644 from MedChemExpress [3])
- **Anhydrous DMSO** (e.g., CAS 67-68-5 [4])
- **Analytical balance**

- **Sterile glass vial or microcentrifuge tubes**
- **Micropipettes and tips**
- **Ultrasonic water bath** (optional, to aid dissolution)
- **Personal protective equipment** (lab coat, gloves, safety glasses)

## Step-by-Step Procedure

- **Calculation:** Calculate the mass of **Acalisib** needed for your desired stock concentration and volume. For example, to prepare 1 mL of a 50 mM stock solution:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass} = 50 \text{ mM} \times 0.001 \text{ L} \times 401.40 \text{ mg/mmol} = \mathbf{20.07 \text{ mg}}$
- **Weighing:** Tare an empty vial and accurately weigh out the calculated mass of **Acalisib** powder.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO directly to the vial containing the powder. For a 50 mM stock, this would be 1 mL of DMSO per 20.07 mg of powder.
- **Mixing:** Cap the vial tightly and vortex vigorously until the solution appears clear. If any undissolved particles remain, briefly place the vial in an ultrasonic water bath for 1-2 minutes to aid dissolution.
- **Aliquoting and Storage:** Immediately aliquot the master stock solution into smaller, single-use vials to minimize freeze-thaw cycles and prevent absorption of moisture.
  - **Short-term:** Store at -20°C for up to one month, protected from light [3].
  - **Long-term:** Store at -80°C for up to six months, protected from light [3].

The workflow below summarizes the key steps for preparing the **Acalisib** stock solution.



[Click to download full resolution via product page](#)

## Critical Considerations for Experimental Use

- **DMSO Concentration in Cell Cultures:** When adding the stock solution to cell culture media, the final DMSO concentration should typically be kept below 0.5% (v/v), and ideally at **0.3125% or lower**, to minimize solvent cytotoxicity, which can vary by cell line [5].
- **Moisture Control:** DMSO is hygroscopic (absorbs water from the air). Use fresh, anhydrous DMSO and ensure containers are tightly sealed. Moisture absorption can cause precipitation of the

compound and reduce the effective concentration [2] [3].

- **Stability:** Always use sterile DMSO and practice aseptic technique when preparing stock solutions intended for cell culture work to prevent microbial contamination.

## Mechanism of Action & Background

**Acalisib** (GS-9820, CAL-120) is a potent and highly selective oral inhibitor of the phosphoinositide 3-kinase delta (PI3K $\delta$ ) isoform [2] [3]. Its selectivity profile is summarized below:

| Target Protein                 | IC <sub>50</sub> (nM) | Selectivity vs. PI3K $\delta$ |
|--------------------------------|-----------------------|-------------------------------|
| PI3K $\delta$ (p110 $\delta$ ) | 12.7 - 14 [2] [3]     | -                             |
| PI3K $\gamma$ (p110 $\gamma$ ) | 1,389 [3]             | ~109-fold                     |
| PI3K $\beta$ (p110 $\beta$ )   | 3,377 [3]             | ~266-fold                     |
| PI3K $\alpha$ (p110 $\alpha$ ) | 5,441 [3]             | ~428-fold                     |
| mTOR, DNA-PK                   | >10,000 [2] [3]       | >700-fold                     |

This mechanism is particularly relevant in hematologic malignancies, as PI3K $\delta$  is highly expressed in cells of hematopoietic origin and plays a key role in B-cell activation, proliferation, and survival [2] [1]. **Acalisib** has been investigated in a Phase 1 clinical trial for lymphoid malignancies (NCT01705847) [2].

## Important Disclaimer

This information is intended for **research purposes only** and not for diagnostic or therapeutic use [1]. All handling of chemical compounds should be performed by trained personnel in accordance with relevant laboratory safety guidelines.

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Acalisib (GS-9820) - Selective PI3K Inhibitor [apexbt.com]
2. acalisib (GS-9820) | PI3K inhibitor | Mechanism [selleckchem.com]
3. Acalisib (GS-9820) | PI3K Inhibitor [medchemexpress.com]
4. Dimethyl Sulfoxide (DMSO) - Anti-Inflammatory - Solubilizer [solutions.actylis.com]
5. Optimizing Cell Density and Unveiling Cytotoxic Profiles of ... [mdpi.com]

To cite this document: Smolecule. [Acalisib Solubility in DMSO and Stock Solution Preparation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548988#acalisib-dissolution-method-dmsol>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)